

1-Cyclohexyl-1H-pyrazol-5-amine CAS number and physical data

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Compound of Interest

Compound Name: 1-Cyclohexyl-1H-pyrazol-5-amine

Cat. No.: B1346628

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Technical Guide: 1-Cyclohexyl-1H-pyrazol-5-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-Cyclohexyl-1H-pyrazol-5-amine**, alongside a detailed, plausible experimental protocol for its synthesis. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, offering foundational data and methodologies for the application of this compound.

Core Compound Information

1-Cyclohexyl-1H-pyrazol-5-amine is a pyrazole derivative characterized by a cyclohexyl group attached to one of the nitrogen atoms of the pyrazole ring and an amine group at the 5-position. The pyrazole scaffold is a key feature in numerous biologically active compounds, exhibiting a wide range of pharmacological activities including anti-inflammatory, analgesic, and anticancer properties.

Physical and Chemical Data

While extensive experimental data for this specific molecule is not widely published, the following table summarizes its known and predicted properties.

Property	Value	Source
CAS Number	3528-50-5	[1] [2]
Molecular Formula	C ₉ H ₁₅ N ₃	[3]
Molecular Weight	165.24 g/mol	
Boiling Point	115-120 °C at 0.5 Torr	[2]
Predicted XlogP	1.6	[3]
Melting Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Experimental Protocols

The following section details a plausible synthetic protocol for **1-Cyclohexyl-1H-pyrazol-5-amine**, adapted from general methods for the synthesis of 5-aminopyrazoles.

Synthesis of 1-Cyclohexyl-1H-pyrazol-5-amine from Cyclohexylhydrazine and 3-oxopropanenitrile

This synthesis involves the condensation reaction between cyclohexylhydrazine and a suitable three-carbon nitrile component, followed by cyclization to form the pyrazole ring.

Materials and Reagents:

- Cyclohexylhydrazine hydrochloride
- 3-Oxopropanenitrile (or a suitable equivalent)
- Sodium acetate
- Ethanol
- Glacial acetic acid

- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Magnetic stirrer with heating plate
- Standard laboratory glassware

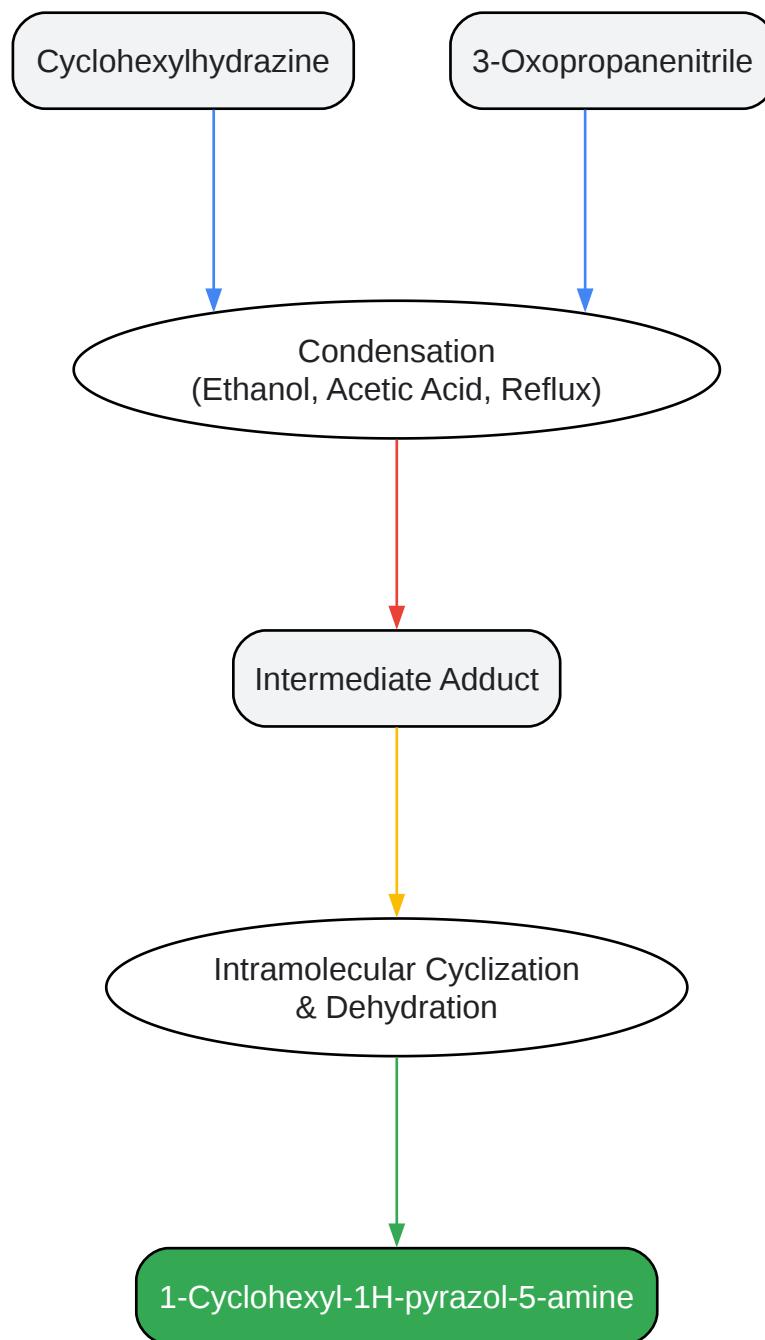
Procedure:

- Preparation of Cyclohexylhydrazine Free Base:
 - In a 100 mL round-bottom flask, dissolve cyclohexylhydrazine hydrochloride (1.0 eq) in water.
 - Cool the solution in an ice bath and add a saturated solution of sodium bicarbonate dropwise with stirring until the solution is basic (pH > 8).
 - Extract the aqueous layer three times with diethyl ether.
 - Combine the organic extracts and dry over anhydrous magnesium sulfate.
 - Filter and concentrate the solution under reduced pressure using a rotary evaporator to yield cyclohexylhydrazine as an oil. Use this immediately in the next step.
- Condensation and Cyclization:
 - In a 250 mL round-bottom flask, dissolve the freshly prepared cyclohexylhydrazine (1.0 eq) and 3-oxopropanenitrile (1.0 eq) in ethanol.
 - Add a catalytic amount of glacial acetic acid (approximately 0.1 eq) to the mixture.
 - Heat the reaction mixture to reflux with constant stirring for 4-6 hours.
 - Monitor the progress of the reaction using Thin Layer Chromatography (TLC).

- Work-up and Purification:
 - Once the reaction is complete, allow the mixture to cool to room temperature.
 - Remove the ethanol under reduced pressure.
 - Neutralize the residue with a saturated sodium bicarbonate solution.
 - Extract the product with ethyl acetate (3 x 50 mL).
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
 - Filter and concentrate the organic phase to obtain the crude product.
 - Purify the crude product by column chromatography on silica gel, using a gradient of hexane and ethyl acetate as the eluent, to afford **1-Cyclohexyl-1H-pyrazol-5-amine**.

Synthetic Pathway Visualization

The following diagram illustrates the key steps in the synthesis of **1-Cyclohexyl-1H-pyrazol-5-amine**.



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